

Application Notes and Protocols for Sonogashira Coupling with Reusable Ni-Pd Catalysts

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Compound of Interest

Compound Name: *nickel;palladium*

Cat. No.: *B034936*

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This document provides a detailed protocol for the Sonogashira cross-coupling reaction using a reusable nickel-palladium bimetallic catalyst supported on multi-walled carbon nanotubes (Ni-Pd/MWCNTs). The described method offers a cost-effective and efficient alternative for the synthesis of functionalized alkynes, which are crucial intermediates in pharmaceutical and materials science applications. The protocol is based on a ligand and copper-free system, enhancing its applicability and environmental friendliness.

Overview and Key Advantages

The Sonogashira coupling is a fundamental carbon-carbon bond-forming reaction between a terminal alkyne and an aryl or vinyl halide. Traditional methods often rely on homogeneous palladium catalysts, which suffer from challenges in catalyst recovery and product contamination with residual metal. The use of heterogeneous Ni-Pd bimetallic nanoparticles supported on MWCNTs addresses these issues by:

- **Enhanced Reusability:** The catalyst can be easily recovered by centrifugation and reused for multiple reaction cycles with minimal loss of activity.^{[1][2]}
- **Reduced Noble Metal Content:** The partial replacement of expensive palladium with more abundant nickel significantly lowers the catalyst cost without compromising high catalytic

activity.[\[1\]](#)[\[2\]](#)

- **High Efficiency:** The catalyst demonstrates high conversion rates for a variety of functionalized aryl halides and terminal alkynes.[\[1\]](#)[\[2\]](#)
- **Copper and Ligand-Free Conditions:** The protocol avoids the use of copper co-catalysts and phosphine ligands, simplifying the reaction setup and purification process.[\[1\]](#)[\[2\]](#)

Catalyst Composition and Performance

The composition of the Ni-Pd/MWCNTs catalyst plays a crucial role in its catalytic efficiency. The following table summarizes the performance of different catalyst formulations in the Sonogashira coupling of 4-iodobenzaldehyde and 4-t-butylphenyl acetylene.

Catalyst ID	Ni Content (wt%)	Pd Content (wt%)	Average Particle Size (nm)	Product Conversion (%)
Catalyst 1	8.2	0	25.7 ± 4.4	15
Catalyst 2	8.5	7.8	5-10	100
Catalyst 3	7.9	0.81	5-10	95
Catalyst 4	0	0.86	Not Specified	70

Reaction Conditions: 4-iodobenzaldehyde, 4-t-butylphenyl acetylene, potassium carbonate (base), water:ethanol solvent mixture, 120 °C, 20 minutes in a Monowave 50 heating reactor.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Preparation of Ni-Pd/MWCNTs Catalyst (Catalyst 3)

This protocol describes the preparation of Ni-Pd/MWCNTs with a target loading of ~8% Ni and ~1% Pd.

Materials:

- Nickel(II) acetate tetrahydrate
- Palladium(II) acetate
- Multi-walled carbon nanotubes (MWCNTs)
- Zirconium ceramic vial (20 mL)
- Ball mill

Procedure:

- Weigh 42.39 mg of nickel acetate tetrahydrate (corresponding to 10% Ni content) and the appropriate amount of palladium acetate to achieve the desired Ni:Pd ratio.
- Add 90 mg of multi-walled carbon nanotubes to the vial containing the metal salts.
- Place the vial in a ball mill and mix at a sufficient speed to provide mechanical energy for the formation of nanoparticles.
- After milling, the Ni-Pd/MWCNTs catalyst is ready for use.

Characterization: The prepared catalyst should be characterized to determine the actual metal content and nanoparticle morphology. Inductively Coupled Plasma Mass Spectrometry (ICP-MS) can be used to quantify the Ni and Pd loading. Transmission Electron Microscopy (TEM) is employed to visualize the size and dispersion of the bimetallic nanoparticles on the MWCNT support.^[1]

General Procedure for Sonogashira Coupling

This protocol outlines the general conditions for the Sonogashira coupling of an aryl halide with a terminal alkyne using the Ni-Pd/MWCNTs catalyst.

Materials:

- Aryl halide (e.g., 4-iodobenzaldehyde)
- Terminal alkyne (e.g., 4-t-butylphenyl acetylene)

- Potassium carbonate (K_2CO_3)
- Ni-Pd/MWCNTs catalyst (Catalyst 3, 3 mol%)
- Ethanol
- Monowave 50 vial (10 mL)
- Monowave 50 heating reactor

Procedure:

- To a 10 mL Monowave 50 vial, add the aryl halide (e.g., 0.22 mmol), the terminal alkyne (e.g., 0.26 mmol, 1.2 equivalents), and ethanol (4 mL).
- Add potassium carbonate (91.1 mg, 0.66 mmol, 3 equivalents) and the Ni-Pd/MWCNTs catalyst (6.60 μ mol, 3 mol%).
- Seal the vial and heat the reaction mixture to 120 °C for 20 minutes in the Monowave 50 heating reactor.
- After the reaction is complete, cool the mixture to room temperature.
- The product can be isolated and purified using standard techniques such as extraction and column chromatography.

Catalyst Recycling Protocol

The heterogeneous nature of the Ni-Pd/MWCNTs catalyst allows for its straightforward recovery and reuse.

Procedure:

- Following the completion of the Sonogashira reaction, dilute the reaction mixture with ethanol (4 mL) and dichloromethane (4 mL).
- Transfer the entire mixture to a centrifuge tube.
- Centrifuge the mixture for 5 minutes at 5000 RPM.

- Carefully decant the supernatant containing the product.
- The remaining solid catalyst can be washed with a suitable solvent (e.g., ethanol) and dried.
- The recovered catalyst can then be used in subsequent reaction runs under the same conditions.

Catalyst Reusability

The reusability of the Ni-Pd/MWCNTs catalyst (Catalyst 3) was evaluated for the coupling of 4-iodobenzaldehyde with 4-tert-butylphenyl acetylene. The results are summarized in the table below.

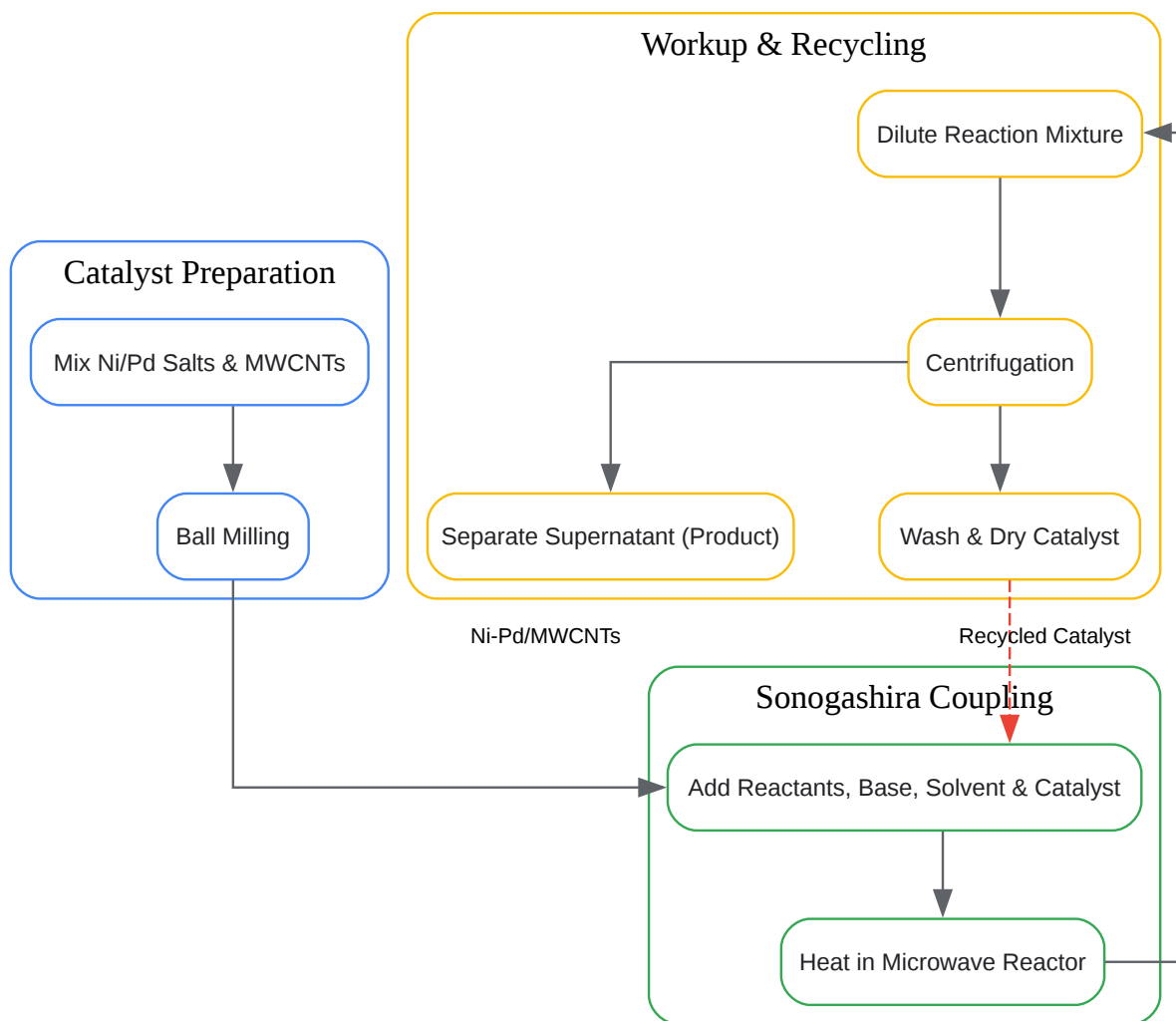
Run	Conversion (%)
1	100
2	100
3	96
4	90
5	90
6	85

The catalyst maintained high activity for up to six cycles, demonstrating its robustness and potential for industrial applications.^[1]

Visual Representations

Experimental Workflow

The following diagram illustrates the overall workflow for the Sonogashira coupling reaction using the reusable Ni-Pd/MWCNTs catalyst.

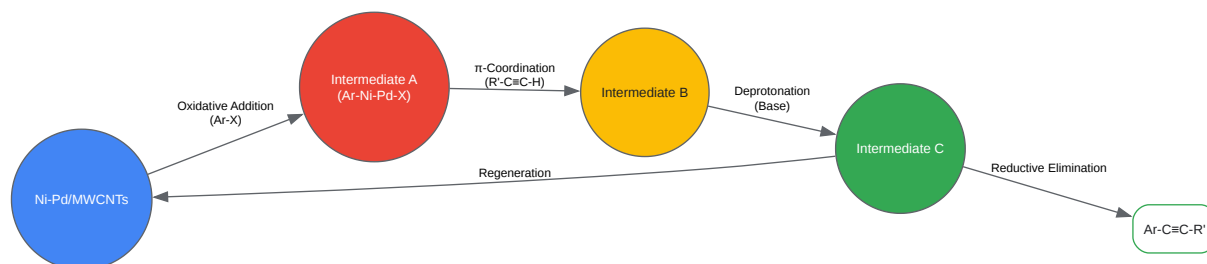


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Caption: Experimental workflow for Sonogashira coupling with catalyst recycling.

Proposed Catalytic Cycle

The plausible mechanism for the Ni-Pd/MWCNT-catalyzed Sonogashira cross-coupling reaction is depicted below.



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Caption: Proposed catalytic cycle for the Sonogashira cross-coupling reaction.

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References

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